3,4-Dimethylaniline Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*3,4-Dimethylaniline hydrochloride*
CAS No.:	*7356-54-9*
Cat. No.:	*B1281035*

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This guide provides an in-depth exploration of the physical and chemical characteristics of **3,4-dimethylaniline hydrochloride** (also known as 3,4-xylidine hydrochloride). Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to facilitate its effective use in a laboratory setting. While comprehensive experimental data for the hydrochloride salt is limited in publicly available literature, this guide extrapolates its expected properties from the well-characterized free base, 3,4-dimethylaniline, and fundamental chemical principles.

Introduction: Understanding the Significance

3,4-Dimethylaniline is a primary arylamine that serves as a crucial intermediate in the synthesis of various commercially important chemicals, including dyes and pesticides.[1][2] Its most notable application is in the production of riboflavin (Vitamin B2).[1][2][3] The hydrochloride salt is often prepared to enhance the compound's stability and solubility in aqueous solutions, a common requirement in many organic reactions and biological assays. This guide will focus on

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the physical and chemical attributes that are critical for its handling, characterization, and application in a research context.

Molecular Structure and Properties

The structural representation of **3,4-dimethylaniline hydrochloride** is fundamental to understanding its chemical behavior.

Figure 1: Chemical structure of **3,4-Dimethylaniline Hydrochloride**.

Molecular Formula: $C_8H_{12}ClN$[4]

Molecular Weight: 157.64 g/mol [4]

Physical Characteristics

The physical properties of **3,4-dimethylaniline hydrochloride** are expected to differ from its free base due to the presence of the ionic hydrochloride group.

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Property	3,4-Dimethylaniline (Free Base)	3,4-Dimethylaniline Hydrochloride (Expected)	Source
Appearance	White to light yellow or reddish-brown crystalline solid.[5] Turns reddish to brown on exposure to air.[2]	Expected to be a crystalline solid, likely white to off-white in color.	Inferred
Melting Point	49-51 °C	Expected to be significantly higher than the free base due to its ionic nature.	[1]
Boiling Point	226 °C	Decomposes upon heating.	[1]
Solubility	Slightly soluble in water (<1 g/L at 24 °C). Soluble in ether, methanol, and petroleum ether.[6]	Expected to have significantly higher solubility in water and other polar solvents compared to the free base.	[6]

Expert Insight: The conversion of the amine to its hydrochloride salt introduces ionic character, which drastically increases its melting point and aqueous solubility. This is a deliberate strategy often employed in drug development to improve the bioavailability of amine-containing active pharmaceutical ingredients.

Preparation and Purification

The hydrochloride salt is typically prepared by treating the free base, 3,4-dimethylaniline, with hydrochloric acid.

Synthesis of 3,4-Dimethylaniline Hydrochloride from 3,4-Dimethylaniline

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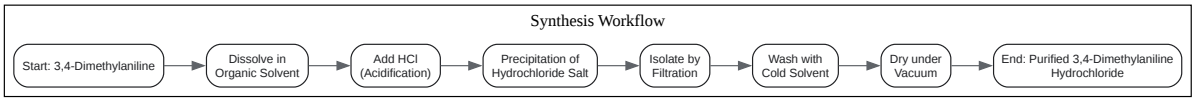
Protocol:

- Dissolution: Dissolve a known quantity of 3,4-dimethylaniline in a suitable organic solvent, such as diethyl ether or isopropanol, in a flask.
- Acidification: While stirring, slowly add a stoichiometric equivalent of concentrated hydrochloric acid or a solution of hydrogen chloride in a compatible solvent. The reaction is exothermic, so cooling the flask in an ice bath is recommended.
- Precipitation: The **3,4-dimethylaniline hydrochloride** will precipitate out of the solution as a solid. Continue stirring for a short period to ensure complete reaction.
- Isolation: Collect the solid precipitate by vacuum filtration.
- Washing: Wash the collected solid with a small amount of the cold organic solvent used for the reaction to remove any unreacted starting material or impurities.
- Drying: Dry the purified **3,4-dimethylaniline hydrochloride** in a vacuum oven at a moderate temperature to remove any residual solvent.



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